

Protocol for preparing Ragaglitazar stock solutions for in-vitro experiments

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Compound of Interest

Compound Name: Ragaglitazar

Cat. No.: B1680504

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Application Notes and Protocols

Topic: Protocol for Preparing **Ragaglitazar** Stock Solutions for In-Vitro Experiments

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ragaglitazar is a dual agonist of peroxisome proliferator-activated receptor alpha (PPAR α) and gamma (PPAR γ), making it a compound of significant interest in research related to metabolic disorders, including type 2 diabetes and dyslipidemia.[1][2] Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in in-vitro experiments. This document provides a detailed protocol for the preparation, storage, and handling of **Ragaglitazar** stock solutions for use in cell-based assays and other in-vitro studies.

Quantitative Data Summary

For ease of reference and experimental planning, the following table summarizes the key quantitative data for **Ragaglitazar**.

Parameter	Value	Solvent	Source
Solubility	50 mg/mL	DMSO	TargetMol
Molecular Weight	419.48 g/mol	-	[3]
EC50 for PPAR α Activation	270 nM	-	[4]
EC50 for PPAR γ Activation	324 nM	-	[4]
Powder Storage	-20°C for up to 3 years	-	TargetMol
Stock Solution Storage (-80°C)	Up to 6 months	DMSO	
Stock Solution Storage (-20°C)	Up to 1 month	DMSO	

Experimental Protocol: Preparation of Ragaglitazar Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **Ragaglitazar** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment

- **Ragaglitazar** powder (CAS No: 222834-30-2)
- Cell culture grade DMSO, sterile and endotoxin-free (purity \geq 99.5%)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)

- Calibrated micropipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

While a specific Safety Data Sheet (SDS) for **Ragaglitazar** is not readily available, it is prudent to handle it as a potentially hazardous compound. General laboratory safety practices should be strictly followed. Similar compounds are typically for research use only and should not be administered to humans or animals outside of approved protocols. Standard handling procedures for chemical compounds should be observed, including working in a well-ventilated area and avoiding inhalation of dust or contact with skin and eyes.

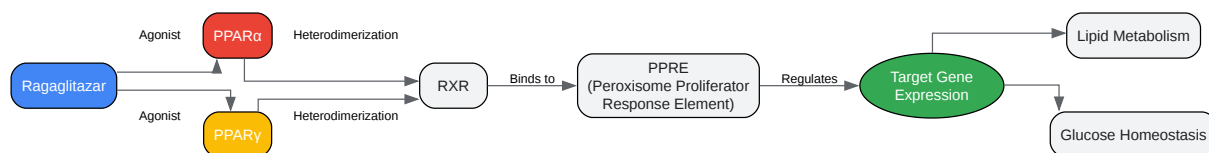
Procedure

- Preparation:
 - Bring the **Ragaglitazar** powder and cell culture grade DMSO to room temperature before use.
 - Perform all steps in a sterile environment (e.g., a laminar flow hood) to maintain the sterility of the stock solution.
- Weighing **Ragaglitazar**:
 - Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of **Ragaglitazar** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.195 mg of **Ragaglitazar** (Molecular Weight = 419.48 g/mol).
- Dissolving in DMSO:
 - Add the appropriate volume of cell culture grade DMSO to the tube containing the **Ragaglitazar** powder. For a 10 mM stock, add 1 mL of DMSO for every 4.195 mg of **Ragaglitazar**.

- Cap the tube tightly and vortex thoroughly for at least 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, sonication for 5-10 minutes is recommended to ensure complete solubilization. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once the **Ragaglitazar** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.
 - For short-term storage (up to 1 month), aliquots can be stored at -20°C.
- Preparation of Working Solutions:
 - When ready to use, thaw a single aliquot of the stock solution at room temperature.
 - Prepare working solutions by diluting the stock solution in the appropriate cell culture medium or buffer. It is crucial to maintain the final concentration of DMSO in the cell culture below a level that is non-toxic to the specific cell line being used (typically $\leq 0.1\%$ to 0.5%).
 - To minimize precipitation, it is recommended to add the DMSO stock solution to the culture medium and mix immediately.

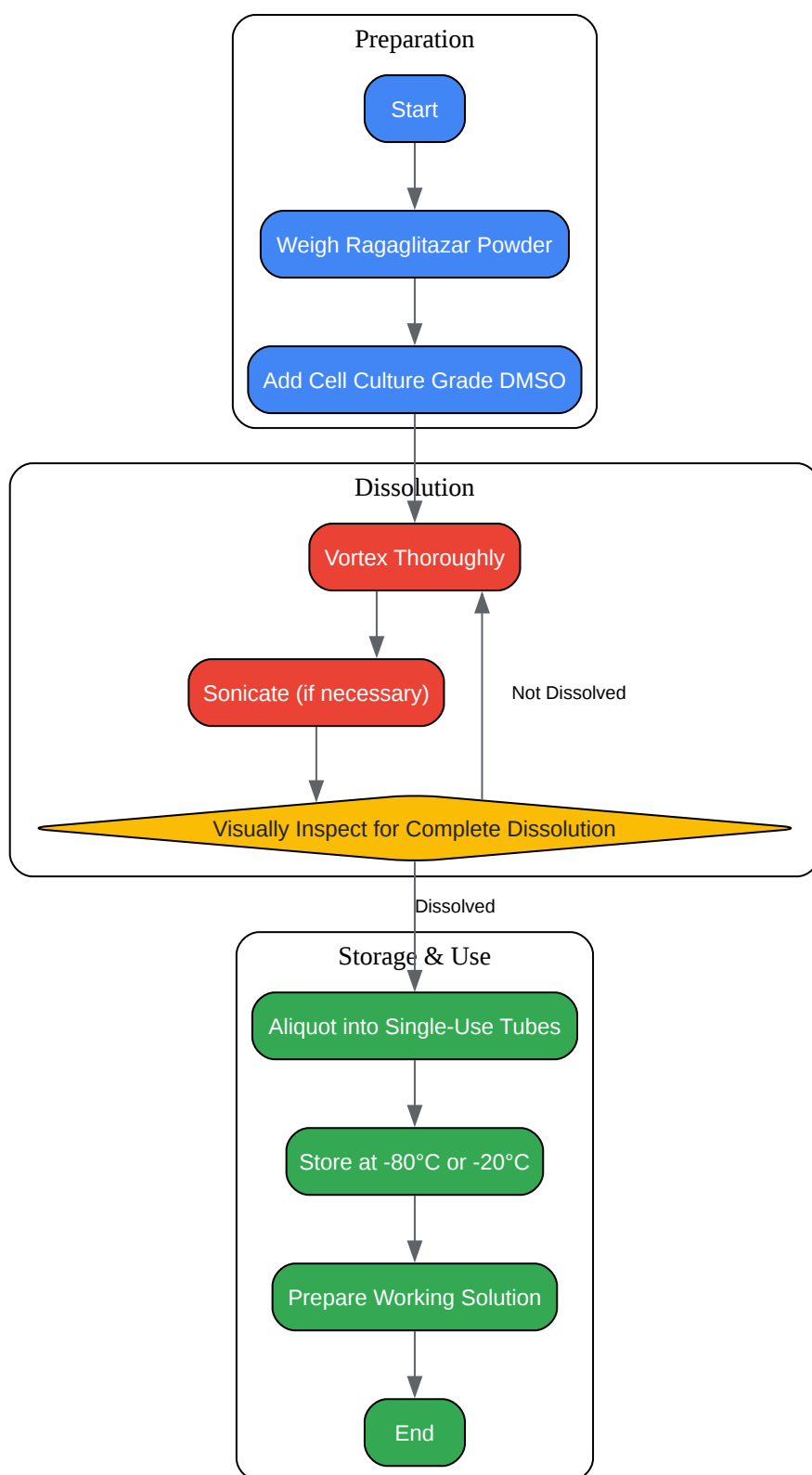
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the known signaling pathway of **Ragaglitazar** and the experimental workflow for preparing the stock solution.



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Caption: Signaling pathway of **Ragaglitazar** as a dual PPARα/γ agonist.



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Caption: Workflow for preparing **Ragaglitazar** stock solution.

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